

An In-depth Technical Guide to 4-(Dimethylamino)phenol (CAS: 619-60-3)

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Compound of Interest

Compound Name: 4-(Dimethylamino)phenol

Cat. No.: B184034

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, biological activity, and safety information for **4-(Dimethylamino)phenol**, a compound of significant interest in toxicology and as a chemical reagent.

Physicochemical Properties

4-(Dimethylamino)phenol is a colorless to pale yellow crystalline solid.^[1] It is soluble in organic solvents like ethanol, ether, and dichloromethane.^[1] Key quantitative physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	619-60-3	[1][2][3]
Molecular Formula	C ₈ H ₁₁ NO	[1][3]
Molecular Weight	137.18 g/mol	[2][3]
Melting Point	76-77 °C or 138-141 °C (values vary by source)	[1][3]
Boiling Point	260 °C	[2][3]
Density	1.089 g/cm ³	[2][3]
Flash Point	136 °C	[2][3]
pKa (Strongest Acidic)	10.33	[NA]
pKa (Strongest Basic)	5.92	[NA]
Vapor Pressure	0.00789 mmHg at 25°C	[1]

Spectroscopic Data

Detailed spectroscopic analysis is crucial for the unambiguous identification and characterization of **4-(Dimethylamino)phenol**.

- ¹H-NMR (300 MHz, MeOD): δ 6.80 (d, J=6.9Hz, 2H), 6.71 (d, J=6.9Hz, 2H), 2.79 (s, 6H).[4]
- Mass Spectrometry (MS): m/z 138 (M⁺+H).[4]
- Infrared (IR) Spectroscopy: An evaluated infrared reference spectrum is available through the Coblenz Society and can be viewed via the NIST WebBook.[5] The digitized version of the spectrum is not currently available.[5]

Synthesis

A common method for the synthesis of **4-(Dimethylamino)phenol** is via the reductive amination of 4-aminophenol.

Experimental Protocol: Synthesis of 4-(Dimethylamino)phenol[4]

This protocol details the synthesis from 4-aminophenol hydrochloride.

Materials:

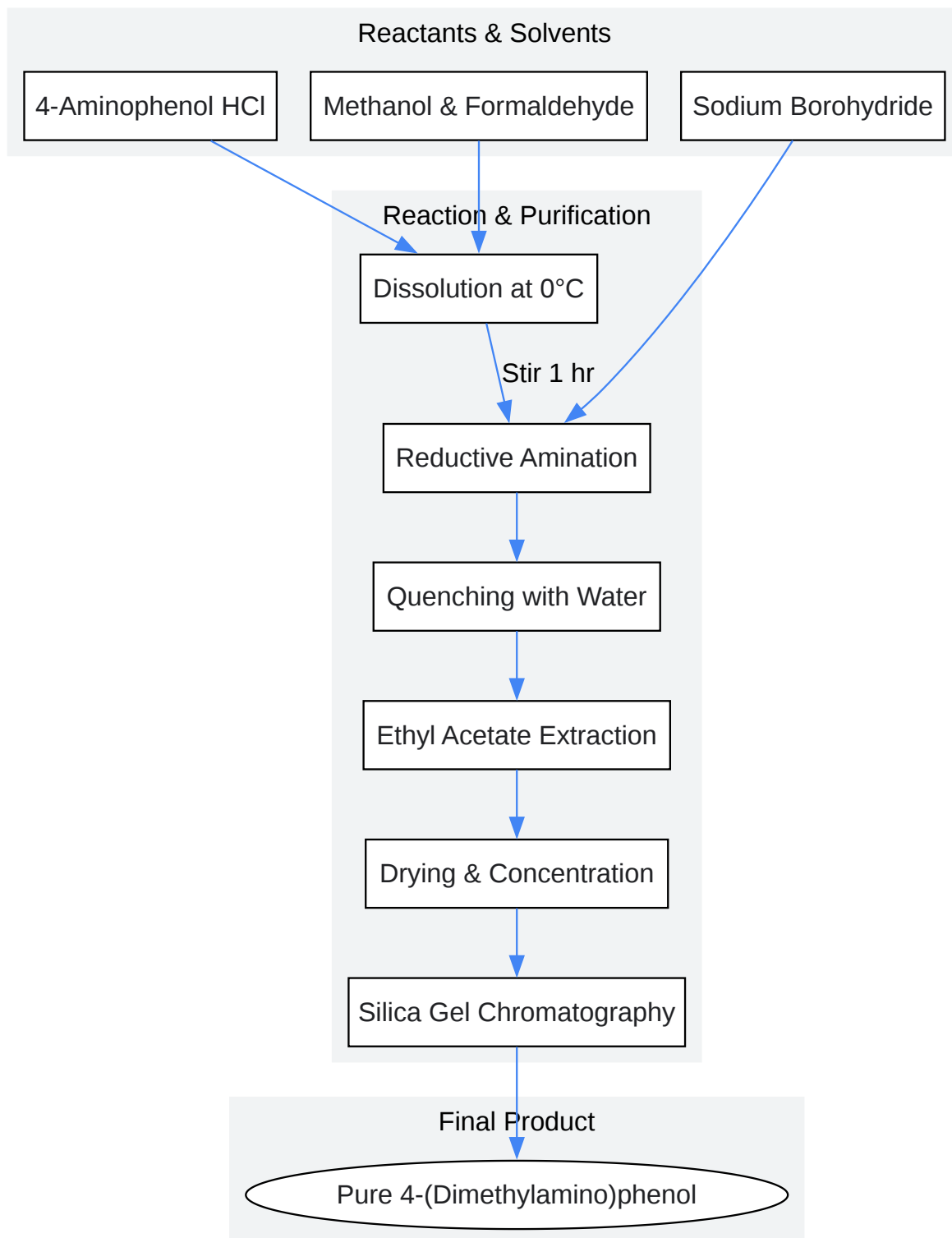
- 4-Aminophenol hydrochloride
- Methanol
- Formaldehyde solution
- Sodium borohydride
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Sodium sulfate
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- Dissolve 4-aminophenol hydrochloride (1.33 g, 9.14 mmol) in a mixture of methanol (30 ml) and formaldehyde (9 ml) at 0 °C.
- Slowly add sodium borohydride (3.50 g, 93 mmol) to the reaction solution.
- Stir the solution for an additional hour at 0 °C.
- Quench the reaction by adding water (30 ml).
- Extract the product with ethyl acetate (3 x volumes).

- Wash the combined organic layers with brine.
- Dry the organic layer over sodium sulfate.
- Concentrate the solution under reduced pressure to obtain the crude product.
- Purify the residue by silica gel column chromatography, eluting with a mixture of hexane and ethyl acetate (2:1) to yield the final product as a crystalline solid (780 mg, 62.4% yield).

Synthesis Workflow for 4-(Dimethylamino)phenol

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **4-(Dimethylamino)phenol**.

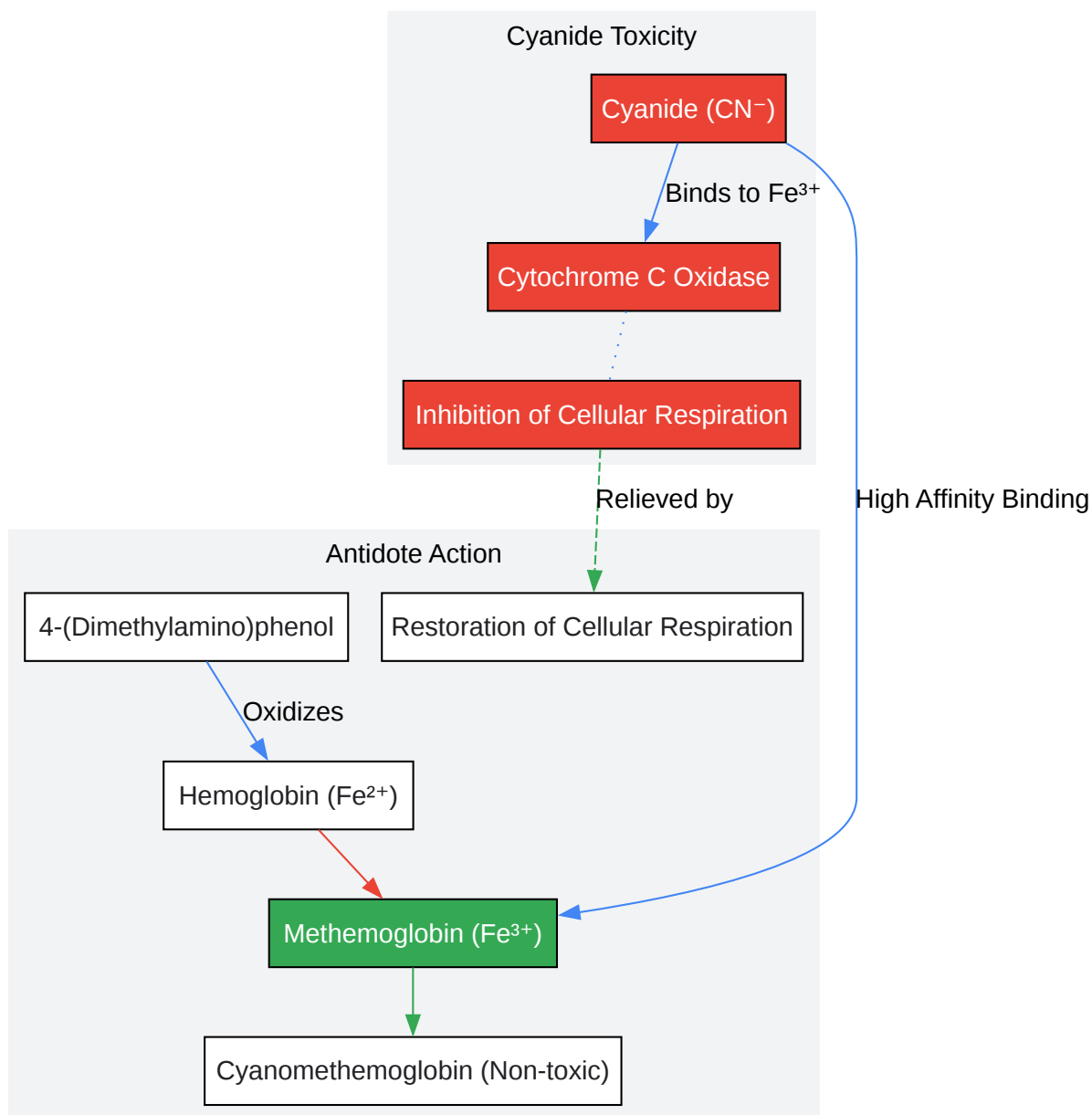
Biological Activity and Applications

4-(Dimethylamino)phenol is most notably recognized for its use as a potent and rapid-acting antidote for cyanide poisoning.[3][6] It has also demonstrated efficacy in treating hydrogen sulfide toxicity.[3]

Mechanism of Action in Cyanide Antidote Therapy

The primary mechanism of action of **4-(Dimethylamino)phenol** in cyanide poisoning is the induction of methemoglobinemia.[3][7] Cyanide exerts its toxicity by binding to the ferric (Fe^{3+}) ion in cytochrome c oxidase, inhibiting cellular respiration. **4-(Dimethylamino)phenol** accelerates the oxidation of the ferrous (Fe^{2+}) ion in hemoglobin to the ferric (Fe^{3+}) state, forming methemoglobin.[6][7] Methemoglobin has a high affinity for cyanide, sequestering it from cytochrome c oxidase and forming the less toxic cyanomethemoglobin. This allows cellular respiration to resume. This treatment is typically followed by the administration of sodium thiosulfate, which facilitates the conversion of cyanide to the readily excretable thiocyanate.[3]

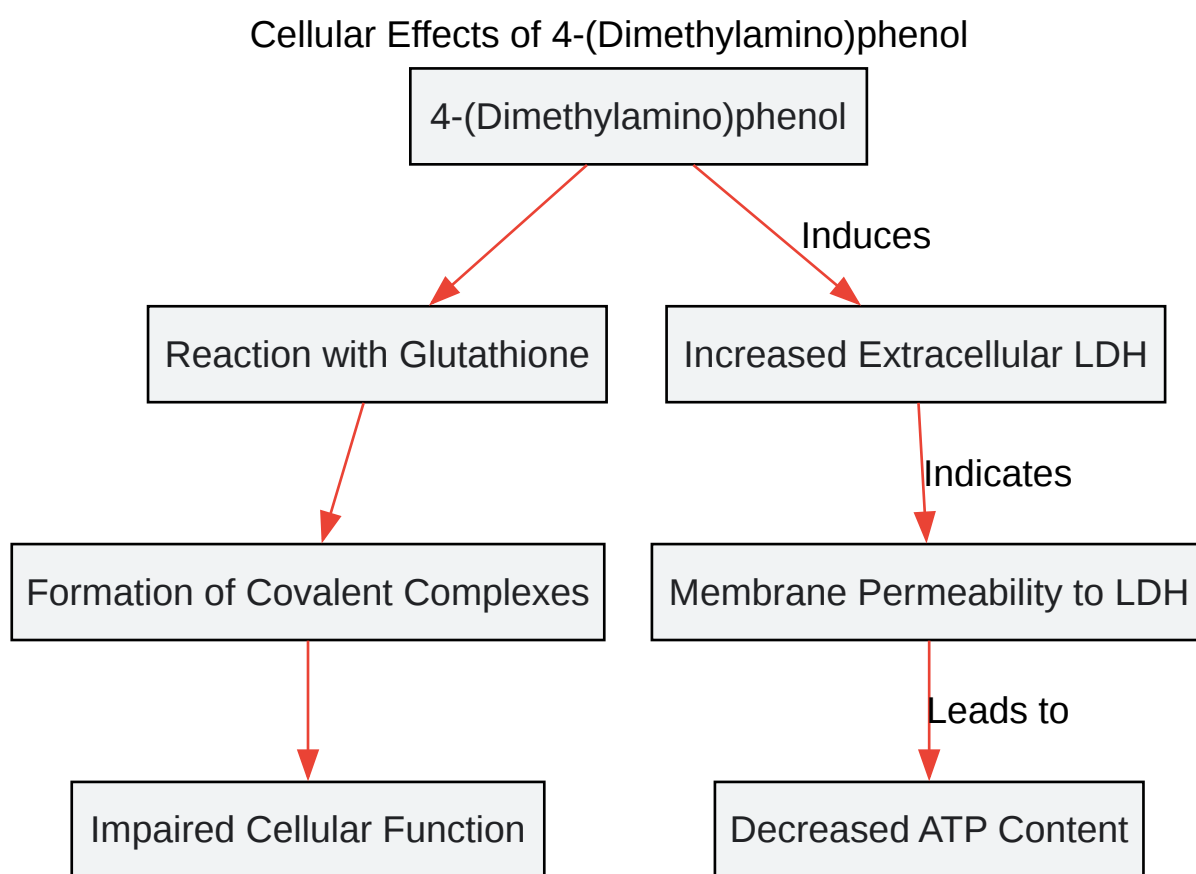
Mechanism of 4-(Dimethylamino)phenol as a Cyanide Antidote

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Caption: Signaling pathway of cyanide antidote action.

Effects on Cellular Metabolism

In addition to its role as an antidote, research has shown that **4-(Dimethylamino)phenol** can impact cellular metabolism. It has been observed to increase extracellular lactate dehydrogenase (LDH), an indicator of cell membrane damage, without significantly affecting gluconeogenesis.[1][2] A decrease in ATP content is only observed once the cell membrane becomes permeable to LDH.[1][2] The toxicity of **4-(Dimethylamino)phenol** is associated with its reaction with glutathione, leading to the formation of covalent complexes that can impair cellular function.[1]



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Caption: Workflow of cellular metabolic effects.

Safety and Handling

4-(Dimethylamino)phenol is a hazardous substance and should be handled with appropriate safety precautions.

Hazard Statements:

- H302: Harmful if swallowed.[8]
- H315: Causes skin irritation.[8]
- H319: Causes serious eye irritation.[8]
- H335: May cause respiratory irritation.[8][9]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[9]
- P264: Wash skin thoroughly after handling.[9]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[9]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[9]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]

Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[9] Long-term storage at -20°C is recommended.[9] Always consult the full Safety Data Sheet (SDS) before handling this chemical.

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